

Atriopeptin II: A Comparative Analysis of In Vitro and In Vivo Effects

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Compound of Interest

Compound Name: Atriopeptin II (rat, mouse)

Cat. No.: B1591219

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A comprehensive guide for researchers and drug development professionals on the physiological and pharmacological actions of Atriopeptin II, detailing its effects in both laboratory and living systems. This guide synthesizes key experimental findings, presents quantitative data for comparative analysis, and outlines the methodologies employed in pivotal studies.

Atriopeptin II, a 23-amino acid synthetic analogue of the atrial natriuretic peptide (ANP), is a potent vasoactive peptide with significant diuretic, natriuretic, and hypotensive properties.^{[1][2]} Its discovery has paved the way for a deeper understanding of cardiovascular and renal homeostasis. This guide provides a detailed comparison of the documented effects of Atriopeptin II in controlled in vitro settings versus its systemic actions in vivo.

Quantitative Data Comparison

The following tables summarize the key quantitative effects of Atriopeptin II observed in various experimental models.

Table 1: In Vitro Effects of Atriopeptin II

Parameter	Model System	Concentration/ Dose	Observed Effect	Reference
Vascular Tone	Vascular Smooth Muscle	Not Specified	Relaxation	[1]
Single-Nephron Glomerular Filtration Rate (SNGFR)	Isolated Perfused Dog Glomerulus	5×10^{-7} M	↑ 38.5% (from 78 to 108 nl/min)	
Glomerular Capillary Hydrostatic Pressure (PGC)	Isolated Perfused Dog Glomerulus	5×10^{-7} M	↑ 12.9% (from 31 to 35 mmHg)	[2]
Filtration Fraction	Isolated Perfused Dog Glomerulus	5×10^{-7} M	↑ 56.3% (from 0.16 to 0.25)	[2]
Basal Arginine Vasopressin (AVP) Release	Hypothalamo- neurohypophysis I Explant	10^{-10} M	↓ 52%	
Basal Renin Release	Rat Renal Cortical Slices	10^{-6} M	No significant change (-9%)	[3]
Isoproterenol- Stimulated Renin Release	Rat Renal Cortical Slices	10^{-6} M	No significant effect	[3]
Angiotensin II- Inhibited Renin Release	Rat Renal Cortical Slices	10^{-6} M	No significant effect	[3]
Human Pulmonary Artery Relaxation (pEC50)	Isolated Human Pulmonary Artery Rings	N/A	8.96 ± 0.21	[4]

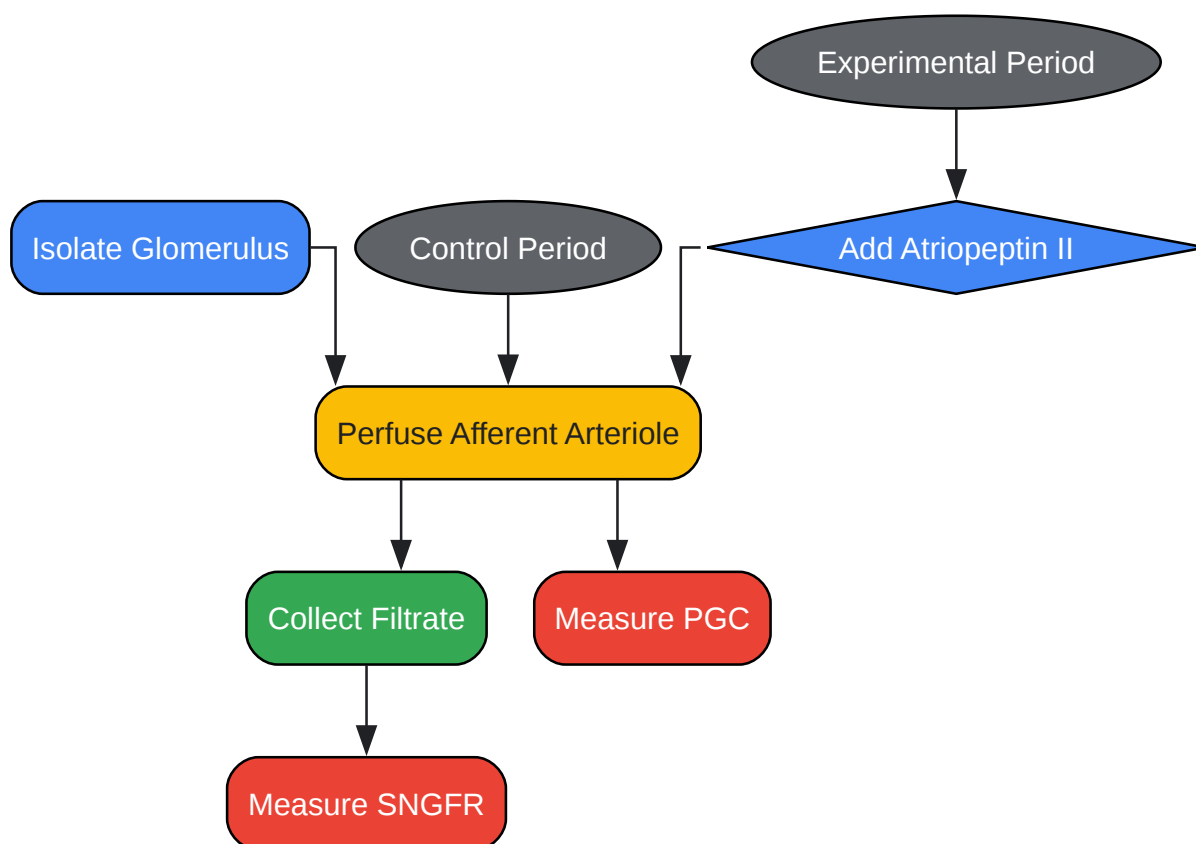
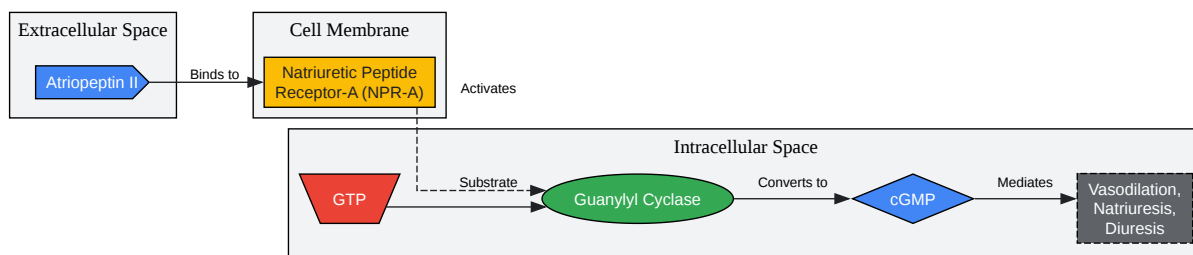
Table 2: In Vivo Effects of Atriopeptin II

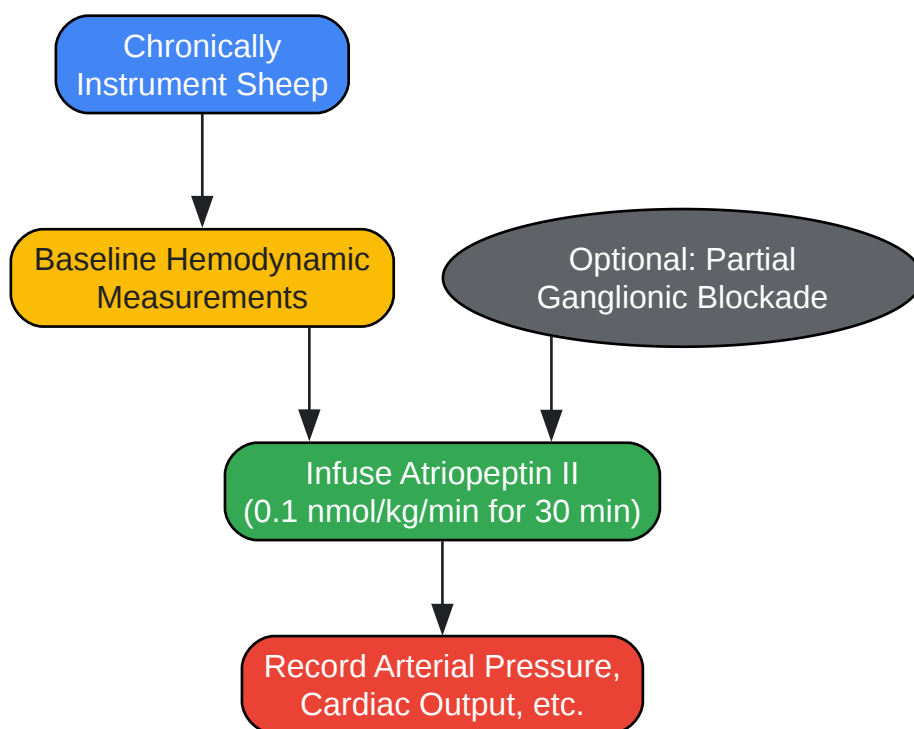
Parameter	Model System	Dose	Observed Effect	Reference
Arterial Pressure	Conscious Sheep	0.1 nmol/kg/min	↓ 9%	[1]
Cardiac Output	Conscious Sheep	0.1 nmol/kg/min	↓ 18%	[1]
Stroke Volume	Conscious Sheep	0.1 nmol/kg/min	↓ 28%	[1]
Right Atrial Pressure	Conscious Sheep	0.1 nmol/kg/min	↓ 2.3 mmHg	[1]
Heart Rate	Conscious Sheep	0.1 nmol/kg/min	↑ 16%	[1]
Total Peripheral Resistance	Conscious Sheep	0.1 nmol/kg/min	↑ 13%	[1]
Arterial Blood Pressure	Anesthetized Hypertensive Rats	2.5-10 µg/kg (bolus)	Dose-related reduction	[5]
Glomerular Filtration Rate (nonclipped kidney)	Anesthetized Hypertensive Rats	2.5-10 µg/kg (bolus)	Significant increase	[5]
Urine Flow (nonclipped kidney)	Anesthetized Hypertensive Rats	2.5-10 µg/kg (bolus)	Significant increase	[5]
Sodium Excretion (nonclipped kidney)	Anesthetized Hypertensive Rats	2.5-10 µg/kg (bolus)	Significant increase	[5]
Plasma Renin Activity	Normotensive Humans	25 ng/kg/min	No significant change (-4%)	[3]

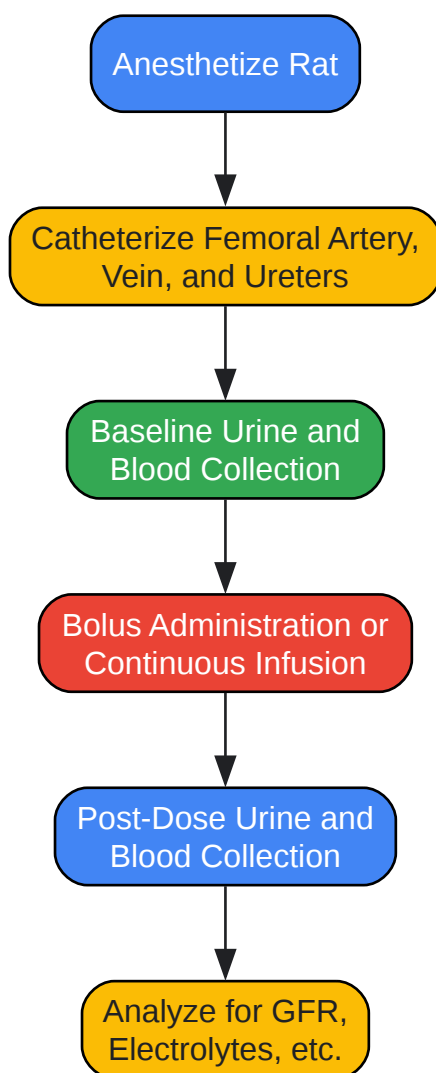
Plasma Renin Activity	Hypertensive Humans	25 ng/kg/min	No significant change (+5%)	[3]
Inulin Clearance (Ischemic Kidney)	Rat Model of Ischemic ARF	0.20 µg/kg/min	↑ from 15.8 to 244.4 µl/min/100g	[6]
Urine Flow (Ischemic Kidney)	Rat Model of Ischemic ARF	0.20 µg/kg/min	↑ from 1.1 to 23.1 µl/min/100g	[6]
Serum Creatinine (24h post-ischemia)	Rat Model of Ischemic ARF	0.20 µg/kg/min	↓ from 3.3 to 1.8 mg/dl	[6]

Signaling Pathway of Atriopeptin II

Atriopeptin II exerts its cellular effects by binding to the natriuretic peptide receptor-A (NPR-A). This binding activates the intracellular guanylyl cyclase domain of the receptor, leading to the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).[7][8] cGMP then acts as a second messenger, mediating a variety of downstream effects, including the relaxation of vascular smooth muscle and the regulation of ion channel activity in the kidneys.[7][9]







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